

An In-depth Technical Guide to N-(cyclopropylmethyl)-N-methylformamide

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Compound of Interest

Compound Name: *N-(cyclopropylmethyl)-N-methylformamide*

CAS No.: 1481768-45-9

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of the Cyclopropylmethyl Moiety

In the landscape of modern medicinal chemistry, the pursuit of novel molecular scaffolds that offer enhanced metabolic stability, improved potency, and desirable pharmacokinetic profiles is a constant endeavor. Among the privileged structural motifs, the cyclopropyl group has garnered significant attention.^{[1][2]} Its incorporation into drug candidates often imparts a range of beneficial properties, including increased rigidity, which can lead to higher binding affinity, and altered metabolic pathways that can enhance bioavailability.^{[2][3]} This guide focuses on a specific, yet increasingly relevant molecule: **N-(cyclopropylmethyl)-N-methylformamide** (CAS Number: 1403483-62-4).

While not as extensively documented as some commodity chemicals, **N-(cyclopropylmethyl)-N-methylformamide** represents a key building block for the synthesis of more complex molecules, particularly in the realm of drug discovery. The presence of the N-cyclopropylmethyl

group is of particular interest, as this moiety is found in a number of pharmacologically active compounds, where it can influence receptor binding and metabolic fate.[4][5] This guide will provide a comprehensive overview of the available technical information on **N-(cyclopropylmethyl)-N-methylformamide**, including its synthesis, putative properties, and its potential applications in the development of novel therapeutics.

Physicochemical Properties and Data

Detailed experimental data for **N-(cyclopropylmethyl)-N-methylformamide** is not widely available in public literature. However, based on the known properties of analogous N-substituted formamides, such as N-methylformamide, and the structural contribution of the cyclopropylmethyl group, we can infer a set of expected physicochemical characteristics.

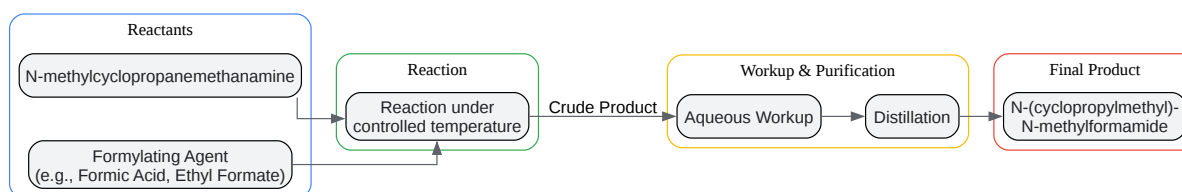
Property	Predicted Value/Information
CAS Number	1403483-62-4
Molecular Formula	C6H11NO
Molecular Weight	113.16 g/mol
Appearance	Likely a colorless to pale yellow liquid at room temperature.
Boiling Point	Expected to be higher than that of N-methylformamide (182.6 °C) due to the increased molecular weight.[6]
Solubility	Predicted to be soluble in a range of organic solvents. Its polarity, arising from the amide group, would suggest some miscibility with polar solvents.
Stability	N-substituted formamides are generally stable under neutral conditions but can be susceptible to hydrolysis under strong acidic or basic conditions.[6]
Spectroscopic Data	¹ H NMR: Expect signals corresponding to the cyclopropyl protons (a complex multiplet in the upfield region), the methylene protons of the cyclopropylmethyl group, the N-methyl protons, and the formyl proton. ¹³ C NMR: Expect distinct signals for the carbons of the cyclopropyl ring, the methylene carbon, the N-methyl carbon, and the carbonyl carbon. IR: A strong absorption band characteristic of the C=O stretch of the amide group would be expected around 1650-1680 cm ⁻¹ .

Synthesis and Manufacturing

The synthesis of **N-(cyclopropylmethyl)-N-methylformamide**, as a secondary N-substituted formamide, can be approached through several established synthetic routes. The choice of method often depends on the availability of starting materials, desired purity, and scalability of the reaction.

General Synthetic Approach: Formylation of N-methylcyclopropanemethanamine

A common and direct method for the preparation of N-substituted formamides is the formylation of the corresponding amine. In this case, the precursor would be N-methylcyclopropanemethanamine.



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Caption: General workflow for the synthesis of **N-(cyclopropylmethyl)-N-methylformamide**.

Detailed Experimental Protocol (Exemplary)

The following is a representative protocol based on general methods for the synthesis of N-substituted formamides.^{[6][7]}

Materials:

- N-methylcyclopropanemethanamine
- Ethyl formate

- Anhydrous solvent (e.g., ethanol or neat)
- Standard laboratory glassware for reflux and distillation

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add N-methylcyclopropanemethanamine.
- Slowly add an excess of ethyl formate to the flask. The reaction can be performed neat or in a suitable solvent like ethanol.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethyl formate and any alcohol byproduct (if a solvent was used) under reduced pressure.
- The crude product can then be purified by fractional distillation under vacuum to yield pure **N-(cyclopropylmethyl)-N-methylformamide**.

Role in Drug Development and Medicinal Chemistry

The true value of **N-(cyclopropylmethyl)-N-methylformamide** lies in its potential as a precursor or intermediate in the synthesis of pharmacologically active molecules. The N-cyclopropylmethyl group is a key pharmacophore in several approved drugs and clinical candidates.

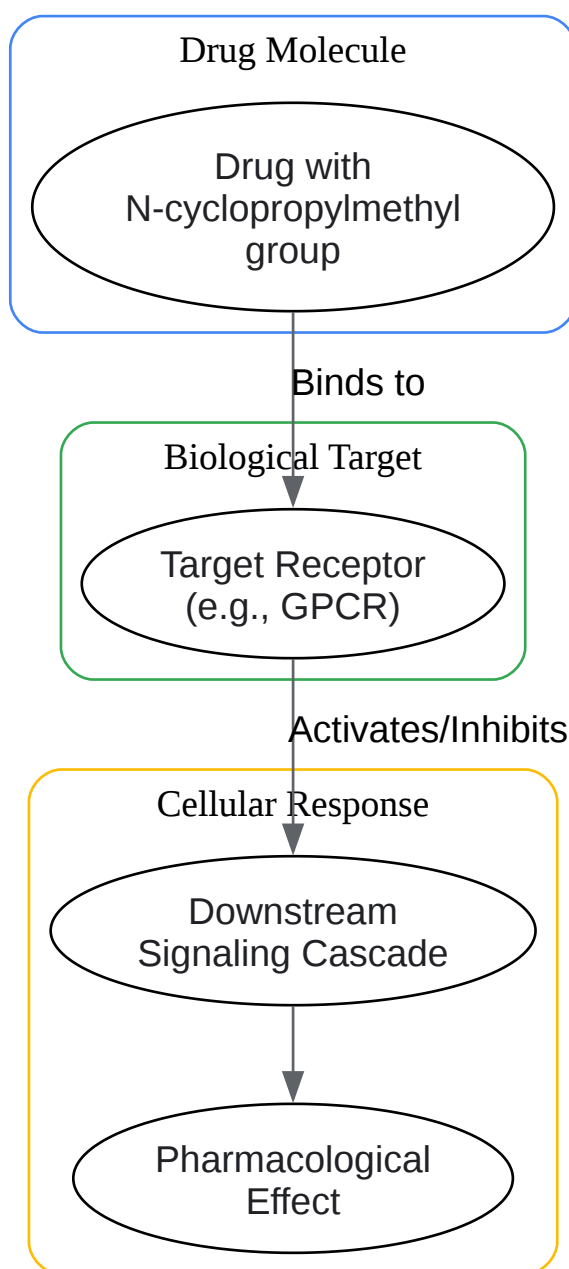
The Cyclopropylmethyl Group: A Privileged Moiety

The cyclopropylmethyl group is often introduced into a molecule to modulate its interaction with biological targets and to improve its drug-like properties.[4]

- **Metabolic Stability:** The cyclopropyl ring is generally more resistant to oxidative metabolism by cytochrome P450 enzymes compared to a corresponding isopropyl or tert-butyl group.[2]

[8] This can lead to a longer half-life and improved pharmacokinetic profile of a drug.

- **Receptor Binding:** The rigid nature of the cyclopropyl ring can lock the conformation of the side chain, leading to a more specific and higher-affinity binding to the target receptor.
- **Opioid Receptor Modulation:** The N-cyclopropylmethyl substituent is a classic feature of opioid receptor antagonists and mixed agonist-antagonists, such as naltrexone and nalbuphine.[5] It plays a crucial role in determining the pharmacological activity at mu, kappa, and delta opioid receptors.



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Caption: The role of a drug with an N-cyclopropylmethyl group in modulating a signaling pathway.

Analytical Methods and Quality Control

For researchers working with **N-(cyclopropylmethyl)-N-methylformamide**, robust analytical methods are essential for ensuring purity and for monitoring its use in subsequent reactions.

- Gas Chromatography (GC): Due to its expected volatility, GC coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) would be the method of choice for assessing purity and quantifying the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for structural confirmation and for identifying any impurities.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to confirm the presence of the characteristic amide carbonyl group.
- Liquid Chromatography-Mass Spectrometry (LC-MS): While GC-MS is often preferred for volatile compounds, LC-MS can also be employed, particularly for monitoring reactions where the final product is less volatile.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **N-(cyclopropylmethyl)-N-methylformamide** is not readily available, precautions for handling should be based on the known hazards of similar N-substituted formamides.

- General Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Health Hazards: N-methylformamide, a related compound, is known to be harmful if swallowed or in contact with skin and may cause eye irritation.[9] It is also suspected of

damaging fertility or the unborn child. Similar hazards should be assumed for **N-(cyclopropylmethyl)-N-methylformamide** until specific toxicological data is available.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.

Conclusion

N-(cyclopropylmethyl)-N-methylformamide stands as a molecule of significant interest for researchers and drug development professionals. While it may not be a widely used commodity chemical, its structural features, particularly the N-cyclopropylmethyl group, position it as a valuable intermediate in the synthesis of novel therapeutic agents. This guide has provided a comprehensive overview based on available data and established chemical principles, offering insights into its synthesis, potential properties, and its strategic importance in medicinal chemistry. As the quest for new and improved drugs continues, the role of specialized building blocks like **N-(cyclopropylmethyl)-N-methylformamide** will undoubtedly continue to grow.

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